

Accuracy and precision of "Ethyl 14-pentadecenoate" quantification methods

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Compound of Interest

Compound Name: Ethyl 14-pentadecenoate

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A Comparative Guide to the Quantification of Ethyl 14-pentadecenoate

For researchers, scientists, and drug development professionals, the accurate and precise quantification of lipids like **Ethyl 14-pentadecenoate** is critical for a variety of applications, from biomarker discovery to quality control in manufacturing. This guide provides a comprehensive comparison of two primary analytical techniques for the quantification of long-chain fatty acid ethyl esters (FAEEs), the class of molecules to which **Ethyl 14-pentadecenoate** belongs: Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). While specific quantitative data for **Ethyl 14-pentadecenoate** is not extensively available in the literature, this guide leverages data from structurally similar and commonly analyzed FAEEs to provide a robust comparison.

Data Presentation: Quantitative Performance of FAEE Quantification Methods

The following table summarizes the performance characteristics of GC-MS and LC-MS/MS for the quantification of various long-chain fatty acid ethyl esters. This data provides a benchmark

for the expected accuracy and precision when developing a quantification method for **Ethyl 14-pentadecenoate**.

Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Analytes	Ethyl Myristate, Ethyl Palmitate, Ethyl Oleate, Ethyl Stearate	Ethyl Laurate, Ethyl Myristate, Ethyl Linolenate, Ethyl Palmitoleate, Ethyl Arachidonate, Ethyl Linoleate, Ethyl Palmitate, Ethyl Oleate, Ethyl Stearate
Limit of Detection (LOD)	0.005 - 0.009 ng/mg[1]	15 - 50 ng/g[2]
Limit of Quantification (LOQ)	60 nM[3][4]	15 - 37 ng/mL[5], 25 - 50 ng/g[2]
**Linearity (R ²) **	> 0.99[6]	> 0.994
Intra-assay Precision (%CV)	< 7%[3][4]	< 15%[2]
Inter-assay Precision (%CV)	Not consistently reported	< 15%[2]
Accuracy/Recovery	89.1 - 109%[7]	51.2 - 96.5% (Extraction Efficiency)[2]

Note: The presented data is a compilation from multiple studies and may vary based on the specific matrix, instrumentation, and experimental conditions.

Experimental Protocols

Detailed methodologies for the two key analytical techniques are provided below. These protocols can be adapted for the specific quantification of **Ethyl 14-pentadecenoate**.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This protocol is a generalized procedure for the analysis of FAEEs in biological matrices.

a. Sample Preparation (Liquid-Liquid Extraction)

- To 200 μ L of the sample (e.g., plasma, tissue homogenate), add an internal standard (e.g., ethyl heptadecanoate).
- Add 1.5 mL of a cold methanol and vortex for 5 minutes.
- Centrifuge the sample at 2500 x g for 15 minutes at 4°C.[8]
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
[8]
- Reconstitute the dried extract in 100 μ L of heptane for GC-MS analysis.[8]

b. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 6980N or similar.
- Column: HP-5MS (60 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.[6]
- Carrier Gas: Helium at a constant flow rate of 1.3 mL/min.[6]
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.[6]
 - Ramp: Increase at 10°C/min to 290°C.[6]
 - Hold: 7 minutes at 290°C.[6]
- Injector Temperature: 290°C.[6]
- Mass Spectrometer: Agilent 5973 or similar.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Spectrometer Temperature: 230°C.[6]
- Acquisition Mode: Selected Ion Monitoring (SIM) for targeted quantification.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

This protocol provides a general method for the sensitive quantification of FAEEs.

a. Sample Preparation (Solid-Phase Extraction)

- Homogenize 100 mg of the sample in 1 mL of methanol containing an internal standard (e.g., d5-ethyl palmitate).[2]
- Centrifuge at 18,000 x g for 5 minutes at 4°C.[2]
- Apply the supernatant to a pre-conditioned aminopropyl solid-phase extraction (SPE) column.
- Wash the column with a non-polar solvent (e.g., hexane).
- Elute the FAEEs with a suitable solvent mixture (e.g., ethyl acetate).[2]
- Evaporate the eluate to dryness and reconstitute in the initial mobile phase for LC-MS/MS analysis.[2]

b. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: Agilent 1200 series or equivalent.
- Column: Poroshell 120 EC-C8 (2.1 x 150 mm, 2.7 µm) or similar.[2]
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in methanol.[2]
- Gradient Elution:
 - Start with a suitable percentage of Mobile Phase B (e.g., 82%).
 - Increase the percentage of Mobile Phase B over a set time to elute the analytes.

- Re-equilibrate the column to initial conditions.
- Flow Rate: 0.3 mL/min.[2]
- Tandem Mass Spectrometer: API 5000 or similar.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) for specific precursor-to-product ion transitions.

Mandatory Visualization

Experimental Workflow for FAEE Quantification

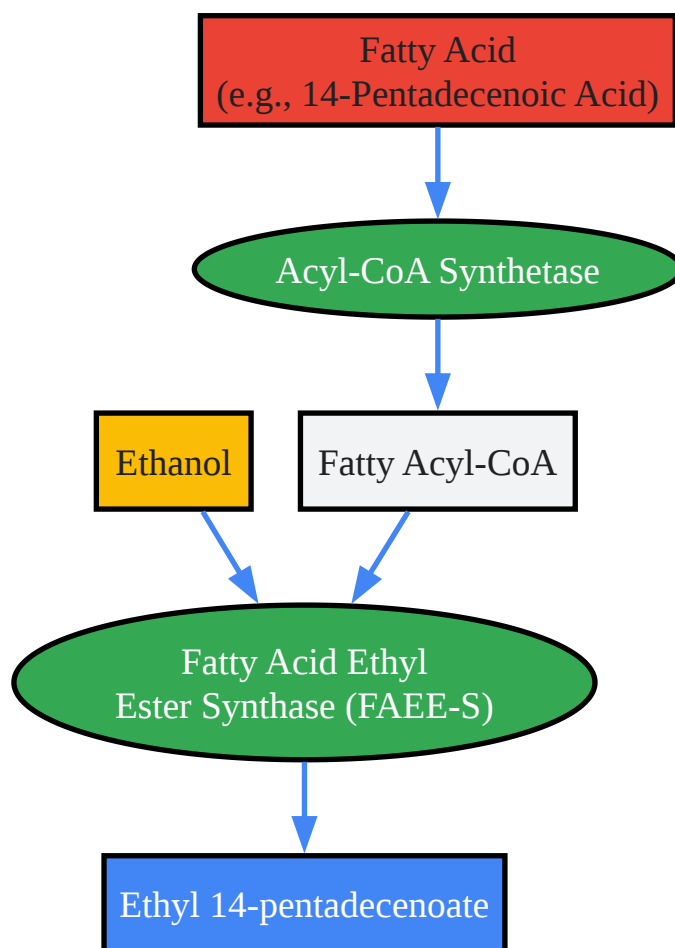


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Caption: A generalized workflow for the quantification of **Ethyl 14-pentadecenoate**.

Non-Oxidative Ethanol Metabolism Pathway

While specific signaling pathways for **Ethyl 14-pentadecenoate** are not well-defined, its formation is a key part of the non-oxidative metabolism of ethanol. This pathway is significant as the resulting FAEEs are considered bioactive and may contribute to the toxic effects of alcohol in various organs.[3]



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Caption: Formation of **Ethyl 14-pentadecenoate** via non-oxidative ethanol metabolism.

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